Polyquaternium-16: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	*Luviquat FC 550*
CAS No.:	*95144-24-4*
Cat. No.:	*B3334584*

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Introduction

Polyquaternium-16 is a cationic copolymer comprised of methylvinylimidazolium chloride and vinylpyrrolidone monomers. As a polymeric quaternary ammonium salt, it possesses a positive charge that renders it highly substantive to negatively charged surfaces such as skin and hair. This property, along with its film-forming and conditioning capabilities, has led to its widespread use in the cosmetics and personal care industries.[1][2][3] For researchers, scientists, and drug development professionals, Polyquaternium-16 presents opportunities as an excipient in topical and ophthalmic formulations, a stabilizer for nanoparticle systems, and a potential component in controlled-release drug delivery. This technical guide provides an in-depth overview of the physical and chemical properties of Polyquaternium-16, detailed experimental protocols for its characterization, and insights into its applications in pharmaceutical sciences.

Chemical Identity and Structure

Polyquaternium-16 is the International Nomenclature for Cosmetic Ingredients (INCI) designation for the copolymer of vinylpyrrolidone and quaternized vinylimidazole.[4] The ratio of

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these monomers can be varied during synthesis to produce different grades of Polyquaternium-16 with tailored properties, such as charge density and film hardness.[2] The more methylvinylimidazoline present, the harder the resulting film and the greater the conditioning effect.[2]

Chemical Name: 1H-Imidazolium, 1-ethenyl-3-methyl-, chloride, polymer with 1-ethenyl-2-pyrrolidinone[5] CAS Number: 95144-24-4[5]

The chemical structure imparts a cationic nature to the polymer, which is fundamental to its mechanism of action in most applications. This positive charge allows it to neutralize static electricity and form a smooth, coherent film on surfaces.[1][3]

Physical and Chemical Properties

Polyquaternium-16 is typically supplied as a 40% aqueous solution, which appears as a clear to slightly turbid, yellowish, viscous liquid.[1] While specific quantitative data for various commercial grades are not always publicly available, the following tables summarize the known physical and chemical properties.

Table 1: General Physical and Chemical Properties of Polyquaternium-16

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Property	Value	References
Appearance	Clear to slightly turbid, yellowish viscous liquid (as a 40% aqueous solution)	[1]
Odor	Slight, characteristic	[6]
Solubility	Soluble in water	[5]
pH (of solution)	5.0 - 8.0	[5]
Boiling Point	~100 °C (as an aqueous solution)	[5]
Relative Density	Approximately 1.1 g/mL at 20 °C	[2]
Stability	Stable under recommended storage conditions and across a wide range of pH levels and temperatures.	[2][7]

Table 2: Quantitative Specifications for a Commercial Grade of Polyquaternium-16 (Luviquat® Excellence)

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Property	Value	References
Solids Content	38 - 42%	[8]
Charge Density (at pH 7)	6.1 meq/g	[8]
Molecular Weight	Varies by grade. One source indicates a molecular weight of 378.9 g/mol , though this may represent a monomer or a specific low molecular weight oligomer. Polymeric materials will have a molecular weight distribution.	[9]
Viscosity	Often reported as "moderate" or "no data available." Viscosity is dependent on the specific grade (molecular weight) and concentration of the solution.	[2][5][7]

Experimental Protocols

Accurate characterization of Polyquaternium-16 is crucial for its application in research and drug development. The following sections provide detailed methodologies for key experiments.

Determination of Charge Density by Conductometric Titration

This method is suitable for quantifying the charge density of cationic polyelectrolytes.

Principle: A known concentration of the cationic polymer solution is titrated with a standard solution of an oppositely charged polymer (e.g., potassium polyvinyl sulfate). The conductivity of the solution is monitored throughout the titration. The endpoint is identified as a distinct change in the slope of the conductivity versus titrant volume curve, which corresponds to the point of charge neutralization.

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Apparatus and Reagents:

- Conductivity meter with a probe
- pH meter
- Magnetic stirrer and stir bar
- Burette
- Polyquaternium-16 solution (e.g., 0.1 wt% in deionized water)
- Standardized Potassium Polyvinyl Sulfate (PVSK) solution (e.g., 0.001 N)
- Deionized water

Procedure:

- Prepare a dilute aqueous solution of Polyquaternium-16 (e.g., 0.1 wt%).
- Place a known volume of the Polyquaternium-16 solution into a beaker with a magnetic stir bar.
- Immerse the conductivity and pH probes into the solution.
- Allow the solution to stir continuously.
- Record the initial conductivity and pH of the solution.
- Begin titrating with the standardized PVSK solution, adding small increments (e.g., 0.1 mL).
- After each addition, allow the conductivity reading to stabilize and record the value along with the total volume of titrant added.
- Continue the titration well past the equivalence point, which is indicated by a change in the rate of conductivity change.
- Plot the conductivity as a function of the titrant volume. The plot will typically show two linear regions with different slopes. The intersection of these lines represents the endpoint of the

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titration.

- Calculate the charge density using the volume of titrant at the endpoint, its concentration, and the initial mass of the Polyquaternium-16 sample.

Measurement of Viscosity by Rotational Viscometry

This protocol describes the determination of the dynamic viscosity of a Polyquaternium-16 solution.

Principle: A rotational viscometer measures the torque required to rotate a spindle immersed in the fluid at a constant speed. The viscosity is calculated from the measured torque, the speed of rotation, and the geometry of the spindle.

Apparatus and Reagents:

- Rotational viscometer with a set of spindles
- Temperature-controlled water bath or jacket
- Beaker
- Polyquaternium-16 solution of known concentration

Procedure:

- Prepare a solution of Polyquaternium-16 at the desired concentration in deionized water.
- Select an appropriate spindle and rotational speed based on the expected viscosity of the sample. For a moderate viscosity solution, a mid-range spindle and a speed of 50-100 rpm may be suitable.
- Place the Polyquaternium-16 solution in a beaker and allow it to equilibrate to the desired temperature using the water bath.
- Immerse the spindle into the solution up to the marked immersion groove.

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- Start the viscometer and allow the reading to stabilize. This may take several seconds to a minute.
- Record the viscosity reading in centipoise (cP) or millipascal-seconds (mPa·s).
- To assess shear-thinning behavior, measurements can be repeated at various rotational speeds.
- Ensure the equipment is properly calibrated with standard viscosity fluids.

Applications in Research and Drug Development

While extensively used in cosmetics, Polyquaternium-16's properties are also of interest in pharmaceutical applications.

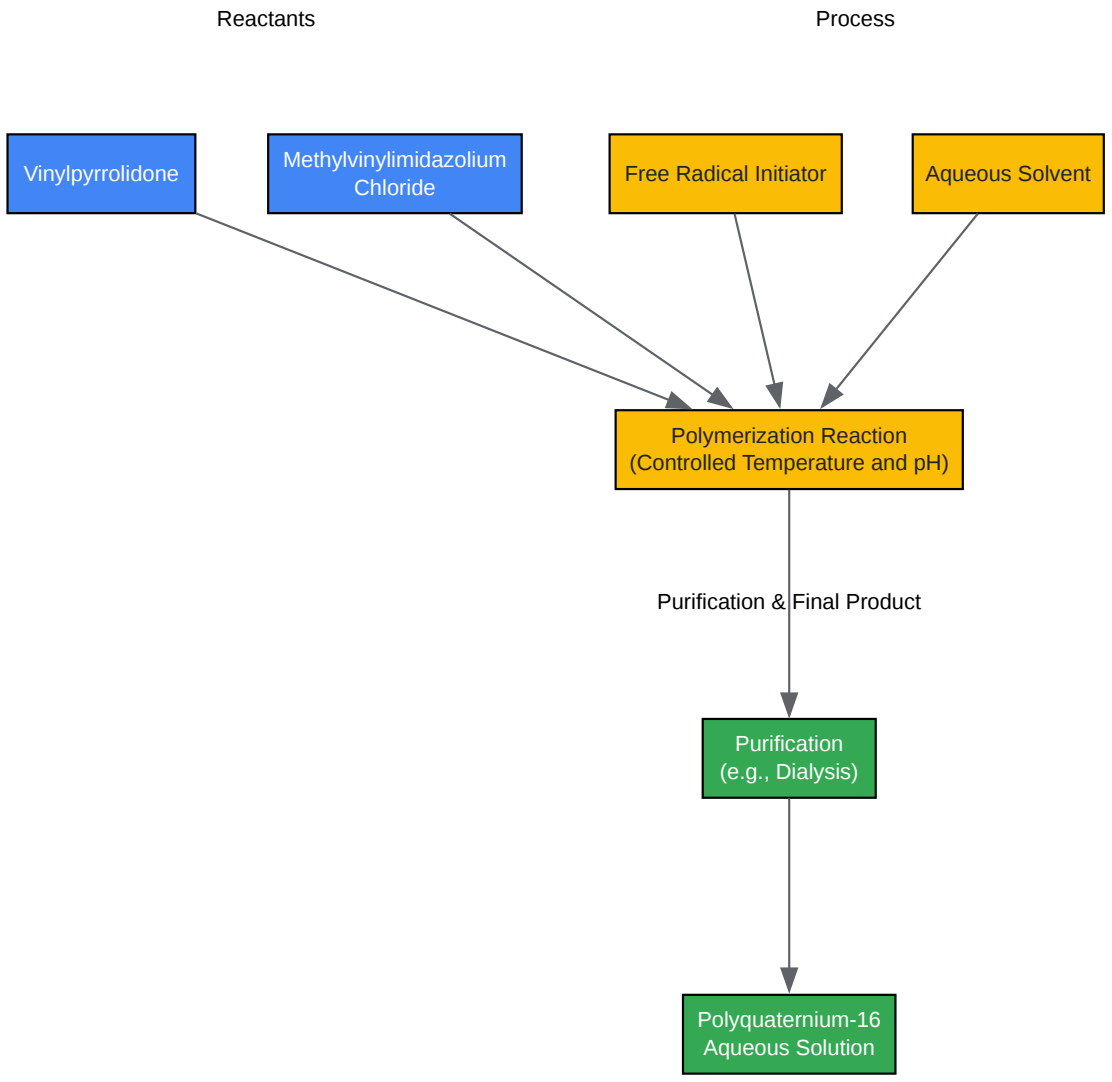
- Ophthalmic Formulations: Cationic polymers are used as preservatives in multi-dose ophthalmic solutions. Polyquaternium-1, a related polymer, is a known ophthalmic preservative.[10][11] The antimicrobial properties and film-forming nature of Polyquaternium-16 suggest its potential in similar applications, possibly enhancing the residence time of drugs on the ocular surface.[4][12]
- Nanoparticle Drug Delivery: The cationic nature of Polyquaternium-16 makes it a candidate for stabilizing and surface-modifying anionic nanoparticles. This can be utilized to improve the stability of drug-loaded nanoparticles in suspension and to modulate their interaction with biological membranes. Its ability to form a protective film can also aid in the encapsulation of active pharmaceutical ingredients.[2]
- Topical Drug Delivery: In topical formulations, Polyquaternium-16 can act as a film-former, potentially providing a sustained release of an active ingredient. Its conditioning and moisturizing properties can also improve the sensory characteristics of the formulation.[5]
- Antimicrobial Applications: Polyquaternium-16 has demonstrated antimicrobial effectiveness, making it a potential active ingredient or excipient in formulations where antimicrobial properties are desired, such as in deodorants.[13]

Mandatory Visualizations

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Synthesis Workflow of Polyquaternium-16

The synthesis of Polyquaternium-16 involves the copolymerization of its constituent monomers. The following diagram illustrates a generalized workflow for this process.



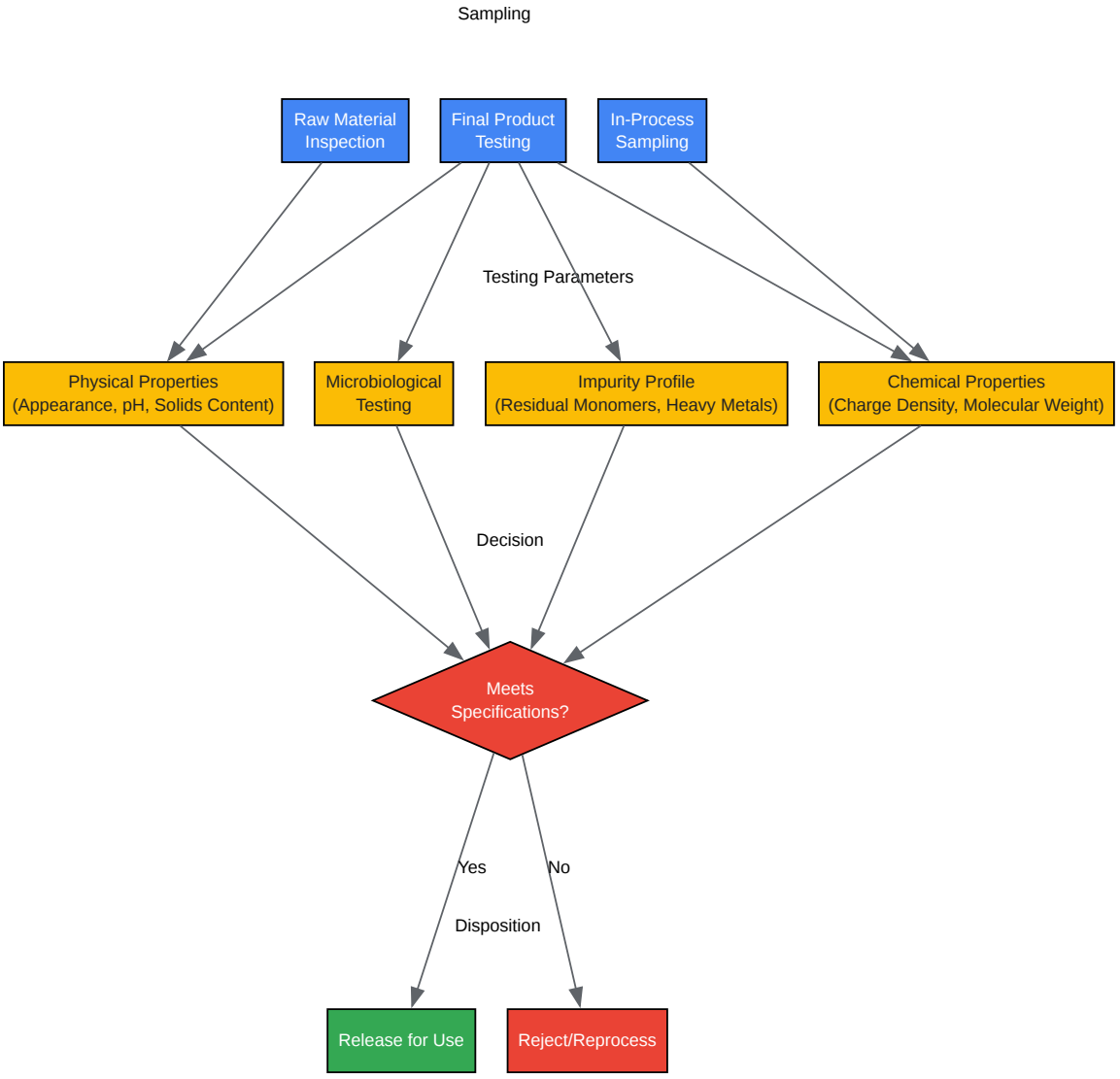
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Caption: Generalized workflow for the synthesis of Polyquaternium-16.

Quality Control Workflow for Polyquaternium-16

Ensuring the quality and consistency of Polyquaternium-16 is essential for its use in regulated products. The diagram below outlines a typical quality control workflow.



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Caption: Quality control workflow for Polyquaternium-16.

Conclusion

Polyquaternium-16 is a versatile cationic polymer with a well-established safety profile in cosmetic applications.[5] Its unique physical and chemical properties, particularly its positive charge and film-forming ability, make it a promising candidate for various applications in drug development. For researchers and scientists, understanding the nuances of its properties and the methods for its characterization is key to unlocking its full potential in novel drug delivery systems and other pharmaceutical formulations. Further research into the different grades of Polyquaternium-16 and their specific properties will undoubtedly expand its utility in the pharmaceutical field.

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